

Application Notes and Protocols: 6,7-Epoxy-latrunculin A in DMSO

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Compound of Interest

Compound Name: 6,7-Epoxy-latrunculin A

Cat. No.: B15605272

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Introduction

6,7-Epoxy-latrunculin A is a potent inhibitor of actin polymerization, isolated from the Red Sea sponge *Negombata magnifica*[1][2]. Like other members of the latrunculin family, it exerts its biological effects by sequestering monomeric G-actin, thereby preventing its assembly into F-actin filaments[3][4][5]. This disruption of the actin cytoskeleton makes it a valuable tool in cell biology research to study processes involving actin dynamics, such as cell migration, division, and morphology[4][5][6]. These application notes provide a detailed protocol for the preparation, storage, and handling of a **6,7-Epoxy-latrunculin A** stock solution in dimethyl sulfoxide (DMSO).

Quantitative Data Summary

For ease of reference, the key quantitative data for **6,7-Epoxy-latrunculin A** and the related, well-characterized Latrunculin A are summarized in the table below.

Property	6,7-Epoxy-latrunculin A	Latrunculin A
Molecular Formula	C ₂₂ H ₃₁ NO ₆ S[7]	C ₂₂ H ₃₁ NO ₅ S[8][9]
Molecular Weight	437.55 g/mol [7]	421.55 g/mol [8]
CAS Number	122876-48-6[7]	76343-93-6[8][9]
Purity	Typically ≥95%	≥95%[9]
Solubility in DMSO	Data not available, expected to be similar to Latrunculin A	~10 mM, ~25 mg/mL[9][10]
Recommended Storage of Solid	-20°C	-20°C[5][9][10][11]
Recommended Storage of Stock Solution	-20°C or -80°C	-20°C (stable for at least 6 months)[11], -80°C (stable for 6 months)[12]

Experimental Protocols

Protocol 1: Preparation of a 10 mM 6,7-Epoxy-latrunculin A Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **6,7-Epoxy-latrunculin A** in DMSO. It is recommended to prepare small aliquots to avoid repeated freeze-thaw cycles.

Materials:

- **6,7-Epoxy-latrunculin A** (solid form)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL, sterile, amber or covered in foil)
- Pipette and sterile pipette tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibration:** Allow the vial of **6,7-Epoxy-latrunculin A** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh out the desired amount of **6,7-Epoxy-latrunculin A**. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.38 mg ($437.55 \text{ g/mol} * 0.010 \text{ mol/L} * 0.001 \text{ L} = 0.0043755 \text{ g}$).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **6,7-Epoxy-latrunculin A**.
- **Mixing:** Vortex the solution until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may be necessary to aid dissolution.
- **Aliquoting:** Dispense the stock solution into small, single-use aliquots (e.g., 5-10 µL) in sterile, light-protected microcentrifuge tubes.[\[11\]](#)
- **Storage:** Store the aliquots at -20°C or -80°C for long-term storage. When stored at -80°C, the solution should be used within 6 months; at -20°C, it should be used within one month[\[12\]](#).

Note: As specific solubility data for **6,7-Epoxy-latrunculin A** in DMSO is not readily available, it is advisable to perform a small-scale pilot test to confirm solubility at the desired concentration. The solubility is expected to be similar to that of Latrunculin A.

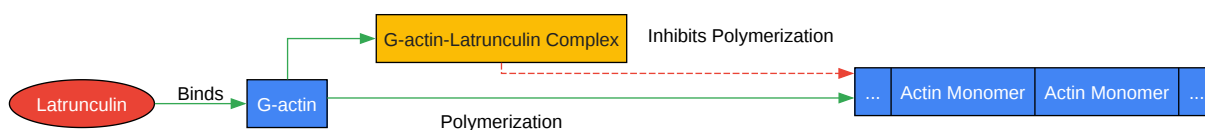
Protocol 2: Working Solution Preparation

Procedure:

- **Thawing:** Thaw a single aliquot of the 10 mM stock solution at room temperature.
- **Dilution:** Dilute the stock solution to the desired final concentration using an appropriate aqueous buffer or cell culture medium. It is crucial to ensure that the final concentration of DMSO is not toxic to the cells (typically <0.5%).
- **Usage:** Use the freshly prepared working solution immediately. It is not recommended to store aqueous solutions of latrunculins for more than one day[\[10\]](#).

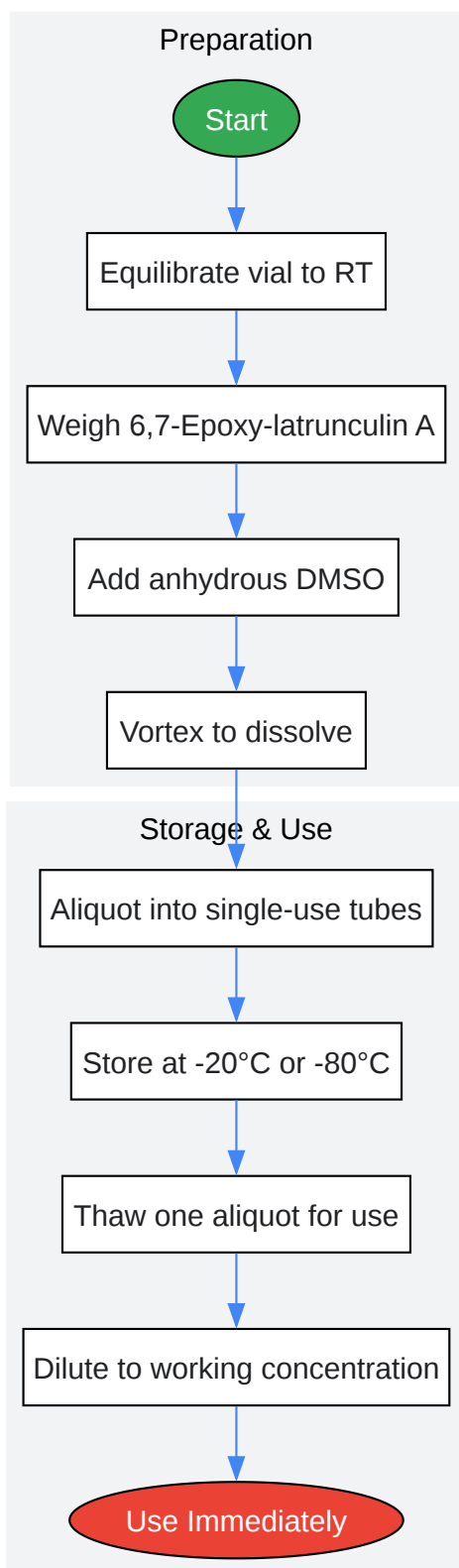
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of latrunculins and the experimental workflow for preparing a stock solution.



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Caption: Mechanism of action of Latrunculin.



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Caption: Workflow for stock solution preparation.

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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [2. medchemexpress.cn](https://www.medchemexpress.cn) [medchemexpress.cn]
- [3. \[PDF\] Latrunculin alters the actin-monomer subunit interface to prevent polymerization | Semantic Scholar](#) [semanticscholar.org]
- [4. taylorandfrancis.com](https://www.taylorandfrancis.com) [taylorandfrancis.com]
- [5. caymanchem.com](https://www.caymanchem.com) [caymanchem.com]
- [6. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [7. 6,7-Epoxy-latrunculin A - CD BioSustainable](https://sustainable-bio.com) [sustainable-bio.com]
- [8. Latrunculin - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [9. cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- [10. interchim.fr](https://interchim.fr) [interchim.fr]
- [11. researchgate.net](https://researchgate.net) [researchgate.net]
- [12. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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